

# Introduction: A Molecule of Dichotomous Reactivity

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## Compound of Interest

Compound Name: *2-Bromophenyl isocyanate*

Cat. No.: B072286

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**2-Bromophenyl isocyanate** is a versatile bifunctional reagent that holds a significant position in modern synthetic chemistry. Its utility stems from the presence of two distinct and orthogonally reactive functional groups: a highly electrophilic isocyanate ( $-\text{N}=\text{C}=\text{O}$ ) and a synthetically adaptable bromo-substituent on an aromatic ring. This unique combination allows for a stepwise and controlled construction of complex molecular architectures, making it an invaluable building block for researchers in medicinal chemistry, materials science, and organic synthesis.<sup>[1]</sup> The isocyanate group serves as a powerful linchpin for forming urea, urethane (carbamate), and other linkages through nucleophilic addition, while the aryl bromide provides a handle for transition-metal-catalyzed cross-coupling reactions to forge new carbon-carbon, carbon-nitrogen, or carbon-oxygen bonds.

This guide provides an in-depth exploration of the core chemical reactions of **2-bromophenyl isocyanate**. It is designed for researchers and drug development professionals, offering not just protocols, but the underlying mechanistic principles and field-proven insights to empower effective and innovative application of this reagent.

## Physicochemical and Spectroscopic Data

A thorough understanding of a reagent's properties is fundamental to its successful application. The data below has been compiled for easy reference.

Property	Value	Source
CAS Number	1592-00-3	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO	<a href="#">[2]</a>
Molecular Weight	198.02 g/mol	<a href="#">[3]</a>
Appearance	Clear colorless to yellow liquid	<a href="#">[4]</a>
Density	1.607 g/mL at 25 °C	<a href="#">[3]</a>
Boiling Point	56-58 °C at 0.05 mmHg	<a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.5838	<a href="#">[3]</a>
IR Spectrum	Strong absorption at ~2260 cm <sup>-1</sup> (vNCO)	<a href="#">[2]</a> <a href="#">[5]</a>
<sup>1</sup> H NMR Spectrum	Complex multiplet in the aromatic region ( $\delta$ 7.0-7.6 ppm)	<a href="#">[6]</a>
InChI Key	GOOVAYJIVMBWPP-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[6]</a>

## Critical Safety and Handling Protocols

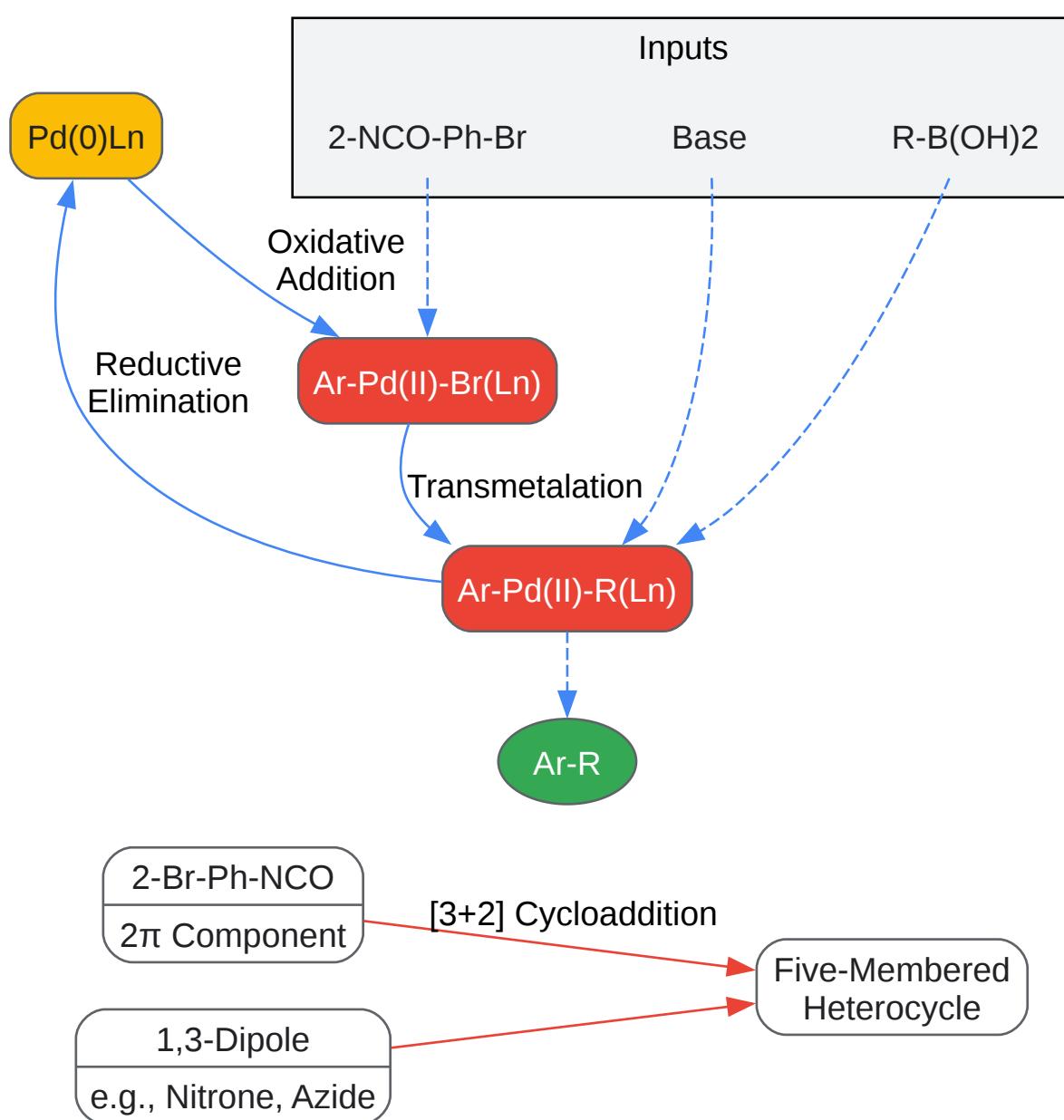
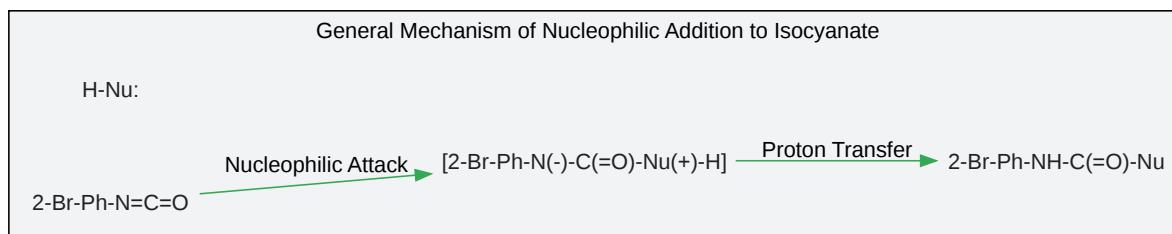
Isocyanates are toxic, potent lachrymators, and respiratory sensitizers.[\[7\]](#)[\[8\]](#) Safe handling is paramount.

- Engineering Controls: Always handle **2-bromophenyl isocyanate** in a certified chemical fume hood with sufficient airflow.[\[9\]](#)[\[10\]](#) An emergency eye wash and safety shower must be immediately accessible.[\[9\]](#)
- Personal Protective Equipment (PPE): Wear nitrile gloves (double-gloving is recommended), a flame-retardant lab coat, and chemical splash goggles with a face shield.[\[3\]](#)[\[11\]](#)
- Respiratory Protection: For operations with a risk of aerosol generation or spills, a respirator with an appropriate filter (e.g., type ABEK) is mandatory.[\[3\]](#)[\[11\]](#)

- Storage: Store the reagent at 2-8 °C under an inert atmosphere (e.g., argon or nitrogen) to protect it from moisture, with which it reacts readily.[9] The container must be tightly sealed.
- Incompatibilities: Avoid contact with water, alcohols, amines, acids, strong bases, and strong oxidizing agents.[8][9]

## Chapter 1: The Cornerstone of Isocyanate Chemistry: Nucleophilic Addition

The most fundamental reaction of **2-bromophenyl isocyanate** involves the attack of a nucleophile on the highly electrophilic central carbon of the isocyanate group.[12] This reaction is mechanistically straightforward but synthetically powerful, providing access to a wide range of stable derivatives. The driving force is the high electronegativity of the adjacent nitrogen and oxygen atoms, which polarizes the C=N and C=O bonds, rendering the carbon atom susceptible to attack.[12][13]



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## Sources

- 1. 2-Bromophenyl isocyanate - High purity | EN [georganics.sk]
- 2. 2-Bromophenyl isocyanate [webbook.nist.gov]
- 3. 2-ブロモフェニルレイソシアナート 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Bromophenyl isocyanate, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. 2-BROMOPHENYL ISOCYANATE(1592-00-3) IR Spectrum [m.chemicalbook.com]
- 6. 2-BROMOPHENYL ISOCYANATE(1592-00-3) 1H NMR spectrum [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. Isocyanates and Isothiocyanates | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. synquestlabs.com [synquestlabs.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. aidic.it [aidic.it]
- 13. quora.com [quora.com]
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